

# What are the physicochemical properties of Cellulose acetate trimellitate?

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## Compound of Interest

Compound Name: Cellulose acetate trimellitate

Cat. No.: B1257585

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An In-depth Technical Guide to the Physicochemical Properties of **Cellulose Acetate Trimellitate** (CAT)

## Introduction

**Cellulose Acetate Trimellitate** (CAT), a semi-synthetic polymer, is a mixed ester of cellulose containing acetate and trimellitate groups. It is derived from cellulose, a naturally occurring polysaccharide found in plant cell walls, through a multi-step esterification process.[1] The first step involves acetylation of the cellulose backbone, followed by the grafting of trimellitic anhydride.[2] This second step introduces free carboxylic acid functional groups via the trimellitoyl moiety, which is fundamental to the polymer's primary application.[2]

Primarily, **Cellulose Acetate Trimellitate** serves as an enteric coating agent in the pharmaceutical industry.[1] Enteric coatings are designed to remain intact in the acidic environment of the stomach but dissolve in the more neutral to alkaline pH of the small intestine.[1][3] This pH-dependent solubility makes CAT an ideal excipient for protecting acid-labile active pharmaceutical ingredients (APIs), preventing gastric irritation from certain drugs, and for targeted drug delivery to the intestine.[1] This document provides a comprehensive overview of the core physicochemical properties of CAT, relevant experimental methodologies, and the structure-function relationships that govern its performance.

## Physicochemical Properties

The functional characteristics of CAT are dictated by its specific chemical and physical properties. These properties are largely controlled by the degree of substitution (DS) of both the acetate and trimellitate groups on the cellulose backbone.[\[2\]](#)

## General and Physical Properties

CAT is typically supplied as a white to off-white, free-flowing, fine crystalline powder.[\[3\]](#)[\[4\]](#) Its physical characteristics are summarized in the table below.

Property	Value	Source(s)
CAS Number	52907-01-4	<a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Appearance	White, Fine Crystalline Powder	<a href="#">[4]</a>
Density	1.3 g/mL (at 25 °C)	<a href="#">[1]</a> <a href="#">[6]</a>
Molecular Formula	C164H174O111	<a href="#">[4]</a> <a href="#">[7]</a>
Molecular Weight	~3921.085 g/mol	<a href="#">[2]</a> <a href="#">[4]</a>

## Structural and Substitution Properties

The unique properties of CAT are conferred by the dual functionality of its substituent groups. The acetyl groups enhance its solubility in organic solvents, while the trimellitate groups, with their free carboxylic acid functionality, are responsible for its pH-dependent solubility.[\[2\]](#)

Property	Value	Source(s)
Degree of Substitution (Acetyl)	2.5 - 3.0 (Typical)	<a href="#">[2]</a>
Degree of Substitution (Trimellitate)	0.2 - 0.5 (Typical)	<a href="#">[2]</a>

## Thermal Properties

Thermal analysis is critical for understanding the stability and processing parameters of the polymer.

Property	Value	Source(s)
Melting Point	240 - 249 °C	[5][6]
Thermal Stability	Stable up to ~210 °C	[8]

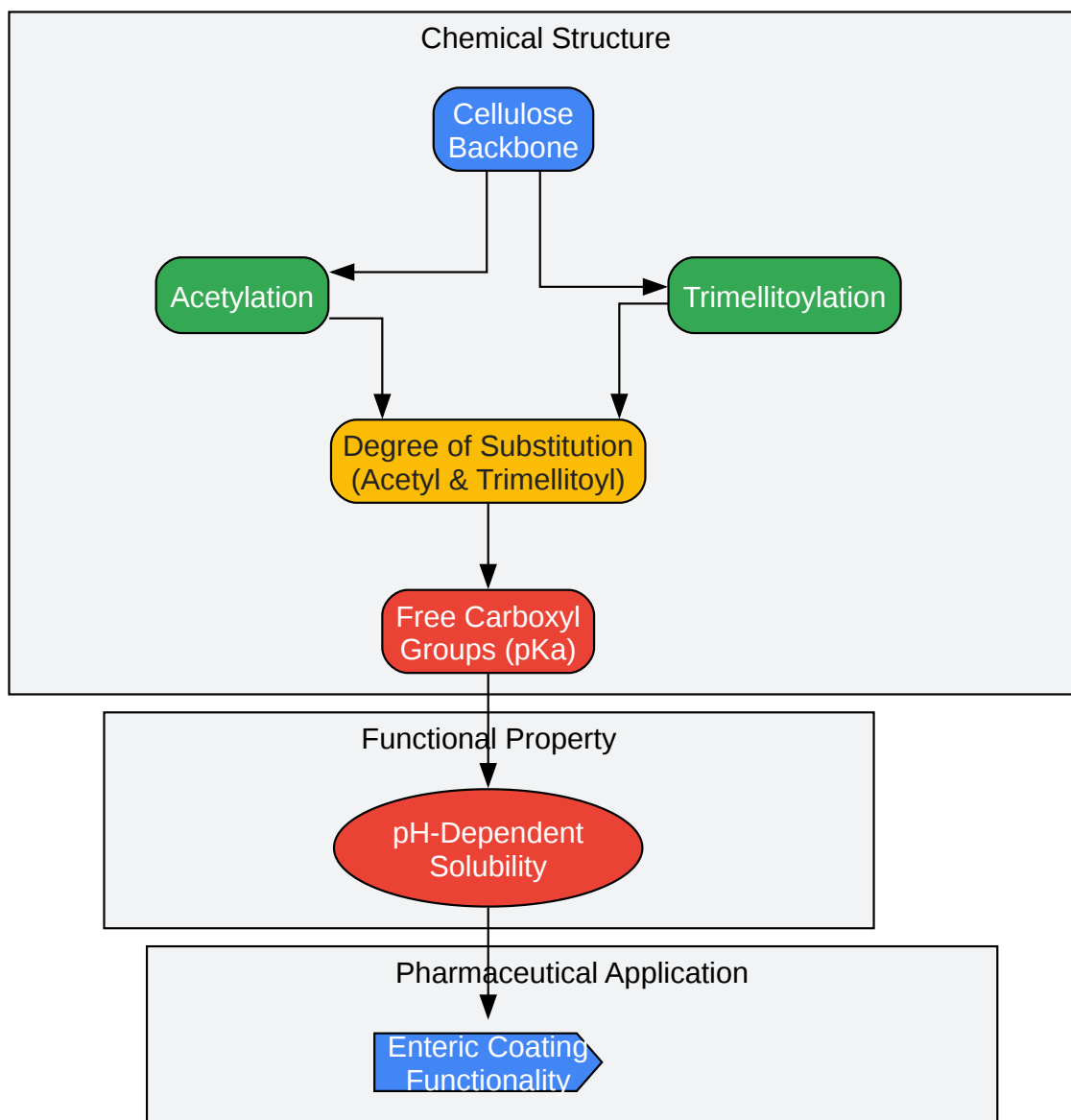
## Solubility Profile

The solubility of CAT is its most critical functional attribute for pharmaceutical applications.

Solvent/Condition	Solubility	Source(s)
Organic Solvents (e.g., Acetone)	Soluble	[1]
Acidic Aqueous Media (e.g., Gastric Fluid)	Insoluble	[1]
Neutral/Alkaline Aqueous Media (pH > 6.0)	Soluble	[1][3][5]

## Structure-Function Relationship for Enteric Coating

The enteric functionality of CAT is a direct result of its chemical structure, specifically the presence and density of the trimellitoyl groups. The free carboxylic acid on the trimellitate moiety has a specific pKa. In the low pH environment of the stomach (pH 1-3), these groups remain protonated and non-ionized, rendering the polymer insoluble. As the polymer transits to the higher pH of the small intestine (pH > 6), the carboxylic acid groups deprotonate, becoming ionized carboxylates. This ionization leads to electrostatic repulsion along the polymer chain, causing it to uncoil and dissolve.



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Caption: Logical relationship between CAT's chemical structure and its enteric coating function.

## Experimental Protocols

Characterization of **Cellulose Acetate Trimellitate** involves several key analytical techniques to confirm its identity, purity, and functional properties.

## Identification by Infrared (IR) Spectroscopy

This method is used to confirm the chemical identity of the polymer by identifying its key functional groups.

- Principle: Mid-infrared radiation is passed through the sample, and the absorption is measured as a function of wavelength. The resulting spectrum provides a molecular fingerprint of the substance.
- Methodology:
  - Prepare a solid dispersion of the CAT sample in potassium bromide (KBr) or record the spectrum using an Attenuated Total Reflectance (ATR) accessory.
  - Scan the sample over the range of 4000 to 400  $\text{cm}^{-1}$ .
  - The resulting IR spectrum should be compared to a reference standard for CAT.
- Interpretation: The spectrum will confirm the presence of the cellulose backbone. Critically, the introduction of the trimellitoyl group can be identified by characteristic absorption bands related to the aromatic ring and the carbonyl stretching of the carboxylic acid groups.[\[2\]](#)

## Determination of Substituent Content (Titrimetric Method)

This protocol determines the percentage of acetyl and trimellitoyl groups, which is crucial for the polymer's functionality. The method is based on saponification followed by titration, adapted from general pharmacopeial methods for cellulose esters.[\[9\]](#)[\[10\]](#)

- Principle: The ester linkages (both acetyl and trimellitoyl) are hydrolyzed (saponified) using a known excess of strong base (e.g., sodium hydroxide) at elevated temperature. The unreacted base is then back-titrated with a standardized acid. The amount of base consumed is used to calculate the total ester content. A separate titration at room temperature quantifies the free acid from the trimellitoyl groups.

- Methodology for Free Acid (Trimellitoyl Content):
  - Accurately weigh about 1 g of dried CAT and dissolve it in a suitable neutralized solvent (e.g., 75:25 acetone:water).
  - Titrate the solution with standardized 0.1 N sodium hydroxide using a suitable indicator (e.g., phenolphthalein) to the endpoint.
  - Calculate the percentage of trimellitoyl groups based on the titrant consumed.
- Methodology for Total Ester Content:
  - Accurately weigh about 1 g of dried CAT into a flask.
  - Add a precise volume of standardized 0.5 N sodium hydroxide solution.
  - Stopper the flask and heat in a water bath (e.g., 60°C for 30 minutes) to ensure complete saponification.
  - Cool the flask to room temperature.
  - Titrate the excess sodium hydroxide with standardized 0.5 N hydrochloric acid using phenolphthalein as an indicator.
  - Perform a blank determination under the same conditions.
  - The total amount of acetyl and trimellitoyl groups is calculated from the net amount of sodium hydroxide consumed. The acetyl content is then found by subtracting the previously determined trimellitoyl content.

## Thermal Analysis (DSC/TGA)

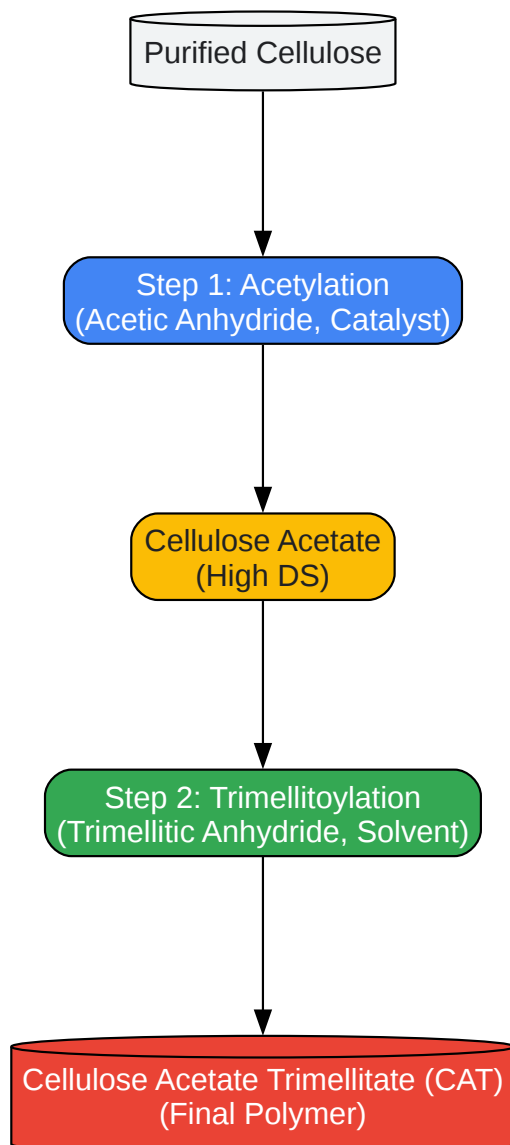
Thermal analysis provides information on the melting point, glass transition temperature, and thermal stability of CAT.

- Principle:

- Differential Scanning Calorimetry (DSC): Measures the difference in heat flow into a sample and a reference as a function of temperature, allowing for the determination of thermal events like melting and glass transitions.[11]
- Thermogravimetric Analysis (TGA): Measures the change in mass of a sample as a function of temperature, indicating thermal decomposition and stability.
- Methodology (General):
  - DSC: Place a small, accurately weighed sample (5-10 mg) into an aluminum pan. Heat the sample under a nitrogen atmosphere at a controlled rate (e.g., 10 °C/min) over a temperature range that encompasses the expected melting point (e.g., 20 °C to 280 °C). [11] The peak of the endotherm corresponds to the melting point.
  - TGA: Place a small, accurately weighed sample (10-15 mg) into a TGA pan. Heat the sample at a controlled rate (e.g., 20 °C/min) up to a high temperature (e.g., 600 °C) under a nitrogen atmosphere.[12] The temperature at which significant weight loss begins is an indicator of the onset of decomposition.

## Synthesis Workflow Overview

The synthesis of **Cellulose Acetate Trimellitate** is a two-stage process performed on a purified cellulose source.



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Caption: High-level workflow for the synthesis of **Cellulose Acetate Trimellitate (CAT)**.



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